

Essential Safety and Logistical Information for Handling BI-9564

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BI-9564

Cat. No.: B606101

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial guidance on the safe handling, operational use, and disposal of **BI-9564**, a potent and selective bromodomain inhibitor. Given the absence of a comprehensive Safety Data Sheet (SDS) in publicly available information, a conservative approach based on the safe handling of potent, cell-permeable small molecules is strongly advised. A thorough risk assessment should be conducted before commencing any work.

Chemical and Physical Properties of BI-9564

The following table summarizes the key quantitative data for **BI-9564**.

Property	Value	Citations
Molecular Weight	353.41 g/mol	[1][2]
Molecular Formula	C ₂₀ H ₂₃ N ₃ O ₃	[1][2]
CAS Number	1883429-22-8	[1]
Purity	≥98%	[1][3]
Appearance	Solid powder	[4][5]
Solubility	Soluble to 20 mM in DMSO. Soluble to 10 mM in 1eq. HCl with gentle warming.	[1]
Storage	Store at -20°C.	[1][2]

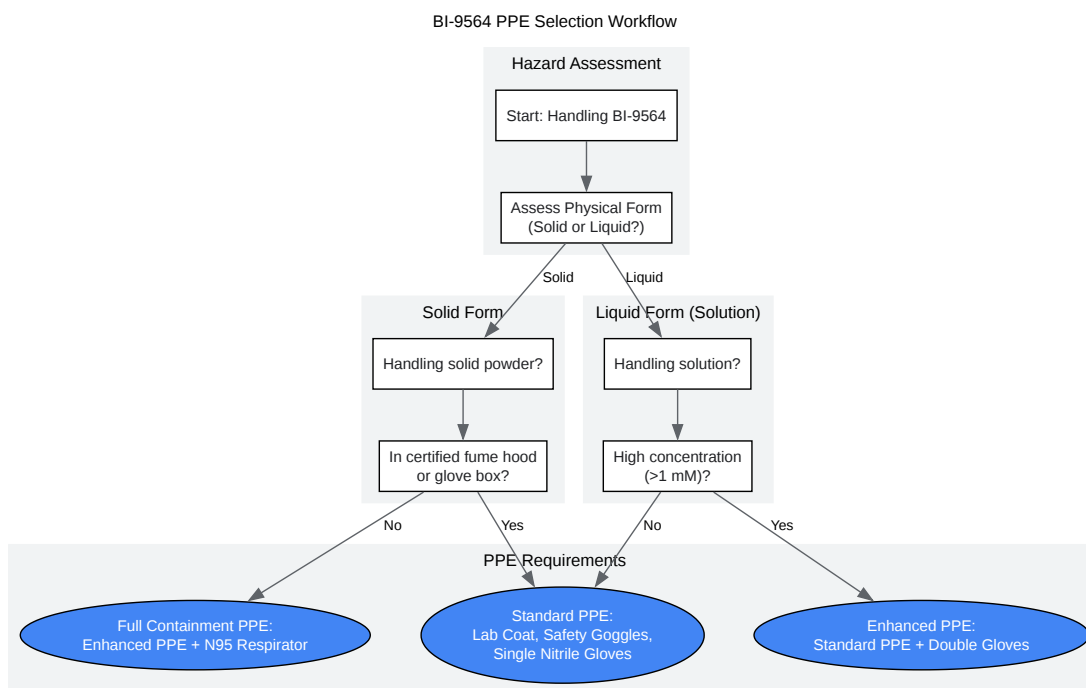
Operational Plan: Personal Protective Equipment (PPE)

Due to the potent biological activity of **BI-9564** and its cell-permeable nature, stringent measures must be taken to prevent exposure. The following PPE is mandatory when handling **BI-9564** in its solid form or in solution.

PPE Category	Item	Specification
Hand Protection	Disposable Gloves	Nitrile gloves are recommended. Double gloving is required when handling the pure compound or concentrated stock solutions.
Eye Protection	Safety Goggles	Chemical splash goggles must be worn at all times to provide full splash and impact protection. [6]
Body Protection	Laboratory Coat	A non-porous lab coat or gown should be worn over appropriate laboratory attire (long pants, closed-toe shoes). [6]
Respiratory Protection	Respirator	When handling the solid powder outside of a certified chemical fume hood or glove box, a NIOSH-approved N95 respirator or higher is recommended to prevent inhalation. [7]

PPE Selection Workflow

The selection of appropriate PPE is a critical step in the risk assessment process. The following diagram illustrates the logical workflow for determining the necessary level of protection.



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Address: 3281 E Guasti Rd

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